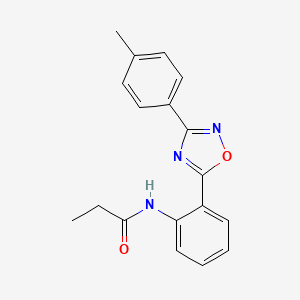

N-{2-[3-(4-methylphenyl)-1,2,4-oxadiazol-5-yl]phenyl}propanamide

• Molecular Formula: C18H17N3O2
• Molecular Weight: 307.3 g/mol
• IUPAC Name: N-[2-[3-(4-methylphenyl)-1,2,4-oxadiazol-5-yl]phenyl]propanamide
• InChI: InChI=1S/C18H17N3O2/c1-3-16(22)19-15-7-5-4-6-14(15)18-20-17(21-23-18)13-10-8-12(2)9-11-13/h4-11H,3H2,1-2H3,(H,19,22)
• InChI Key: UFHKALHCKFPWFG-UHFFFAOYSA-N
• Canonical SMILES: CCC(=O)NC1=CC=CC=C1C2=NC(=NO2)C3=CC=C(C=C3)C

Description

N-{2-[3-(4-methylphenyl)-1,2,4-oxadiazol-5-yl]phenyl}propanamide is a synthetic organic compound that belongs to the class of oxadiazoles Oxadiazoles are heterocyclic compounds containing an oxygen and two nitrogen atoms in a five-membered ring

Preparation Methods

Synthetic Routes and Reaction Conditions

The synthesis of N-{2-[3-(4-methylphenyl)-1,2,4-oxadiazol-5-yl]phenyl}propanamide typically involves the following steps:

Formation of the Oxadiazole Ring: The oxadiazole ring can be synthesized through the cyclization of hydrazides with carboxylic acids or their derivatives under acidic or basic conditions.

Introduction of the 4-Methylphenyl Group: The 4-methylphenyl group can be introduced via a coupling reaction, such as a Suzuki or Heck coupling, using appropriate aryl halides and palladium catalysts.

Attachment of the Propanamide Moiety:
